

# ARQ-736 stability improvement methods

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## Compound Focus: Arq-736

CAS No.: 1228237-57-7

Cat. No.: S548807

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## ARQ-736 Overview

The table below summarizes the core information available for **ARQ-736**.

Attribute	Description
Drug Type	Small molecule drug [1]
Primary Target	BRAF [1]
Primary Mechanism	BRAF inhibitor (Serine/threonine-protein kinase B-raf inhibitor) [1]
Highest Phase	Discontinued in Phase 1 [1]
Chemical Formula	C <sub>25</sub> H <sub>27</sub> N <sub>8</sub> Na <sub>2</sub> O <sub>8</sub> PS [1]

## Information Limitations and Suggested Next Steps

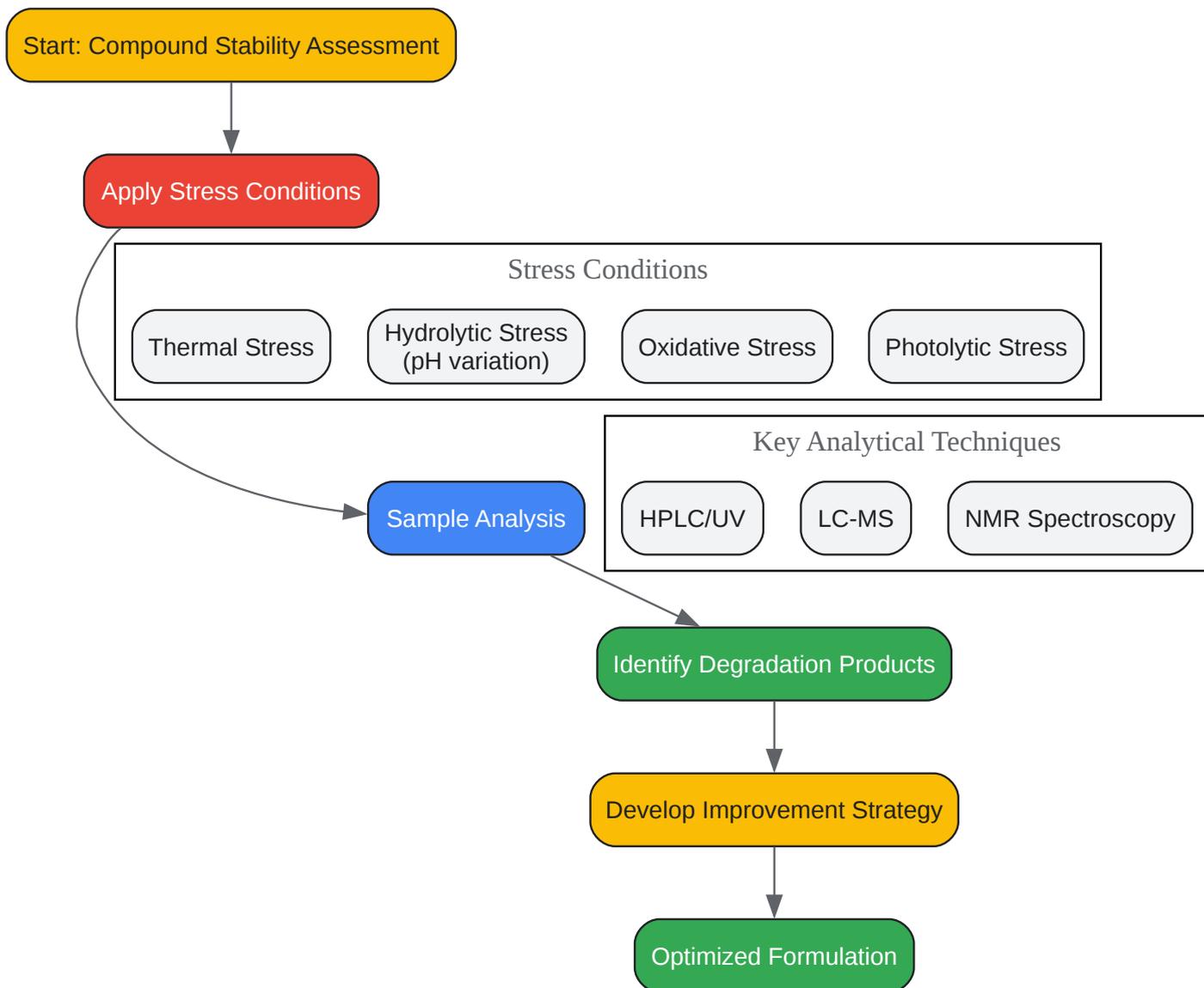
The search results do not contain specific troubleshooting guides, FAQs, or detailed experimental data on **ARQ-736 stability improvement methods**. The compound was discontinued after Phase 1 trials [1], which often limits the amount of public technical data.

To proceed with your research, I suggest the following actions:

- **Refine Your Search:** Use specialized scientific databases to search for more technical information. Key resources include:
  - **PubMed / PubMed Central:** For scientific journal articles.
  - **Google Scholar:** For a broad search of scholarly literature.
  - **PatSnap Synapse** or **Cortellis:** For detailed drug intelligence data (subscription often required) [1].
  - **USPTO or WIPO Patent Databases:** Search for patents related to "**ARQ-736**" to find formulations or stabilization methods.
- **Broaden Your Scope:** If direct information on **ARQ-736** remains scarce, research the broader category of **BRAF inhibitors**. Stability and formulation challenges are often shared across molecules with similar chemical properties [2].

## Experimental Workflow for Stability Testing

While specific protocols for **ARQ-736** are unavailable, the diagram below outlines a general experimental workflow you can adapt to systematically investigate the stability of a small molecule compound like **ARQ-736**.



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## References

1. Delving into the Latest Updates on ARQ-736 with Synapse [synapse.patsnap.com]
2. B-Raf and the inhibitors: from bench to bedside [jhoonline.biomedcentral.com]

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